

# A Technical Guide to 4-(4-Bromobenzylloxy)benzaldehyde (CAS: 149833-95-4)

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## Compound of Interest

**Compound Name:** 4-(4-Bromobenzylloxy)benzaldehyde

**Cat. No.:** B120819

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-(4-Bromobenzylloxy)benzaldehyde**, a versatile chemical intermediate with significant applications in organic synthesis and medicinal chemistry. It covers the compound's chemical properties, detailed synthesis protocols, and its potential roles in drug discovery and materials science.

## Core Chemical Properties

**4-(4-Bromobenzylloxy)benzaldehyde** is an aromatic aldehyde characterized by a benzaldehyde core substituted at the para-position with a 4-bromobenzylloxy group.<sup>[1]</sup> This structure provides two key reactive sites: the aldehyde group, which can undergo various transformations like oxidation and reduction, and the bromine atom on the benzyl group, which is ideal for metal-catalyzed cross-coupling reactions.<sup>[1]</sup>

| Property          | Value                                  | Source  |
|-------------------|--|---|
| CAS Number        | 149833-95-4                            | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Formula | C14H11BrO2                             | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Weight  | 291.14 g/mol                           | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| IUPAC Name        | 4-[(4-bromophenyl)methoxy]benzaldehyde | <a href="#">[1]</a>   |
| Synonyms          | 4-((4-Bromobenzyl)oxy)benzaldehyde     | <a href="#">[5]</a> <a href="#">[6]</a>                     |
| Appearance        | White to off-white crystalline powder  | <a href="#">[7]</a>   |

## Spectroscopic Data

While specific experimental spectra for this exact compound are not publicly available, the following data can be predicted based on the analysis of closely related analogs such as 4-((4-Chlorobenzyl)oxy)benzaldehyde and comparative spectral data of other para-substituted benzaldehydes.[\[8\]](#)[\[9\]](#)

### Predicted Spectroscopic Data

<sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>) δ (ppm): 9.80-9.90 (s, 1H, CHO), 7.80-7.85 (d, 2H, ArH), 7.50-7.55 (d, 2H, ArH), 7.30-7.35 (d, 2H, ArH), 7.00-7.05 (d, 2H, ArH), 5.10 (s, 2H, CH<sub>2</sub>)

<sup>13</sup>C NMR (101 MHz, CDCl<sub>3</sub>) δ (ppm): 190.8, 163.5, 135.5, 132.0, 130.5, 129.5, 122.0, 115.2, 70.0

Note: The predicted values are for reference and should be confirmed by experimental analysis.

# Synthesis and Experimental Protocols

The primary synthesis route for **4-(4-Bromobenzyloxy)benzaldehyde** is a nucleophilic substitution reaction (specifically, a Williamson ether synthesis) between 4-hydroxybenzaldehyde and 4-bromobenzyl bromide.[\[1\]](#)

## Experimental Protocol: Synthesis

This protocol is adapted from a standard procedure for the synthesis of analogous benzyloxybenzaldehyde compounds.[\[10\]](#)

### Materials:

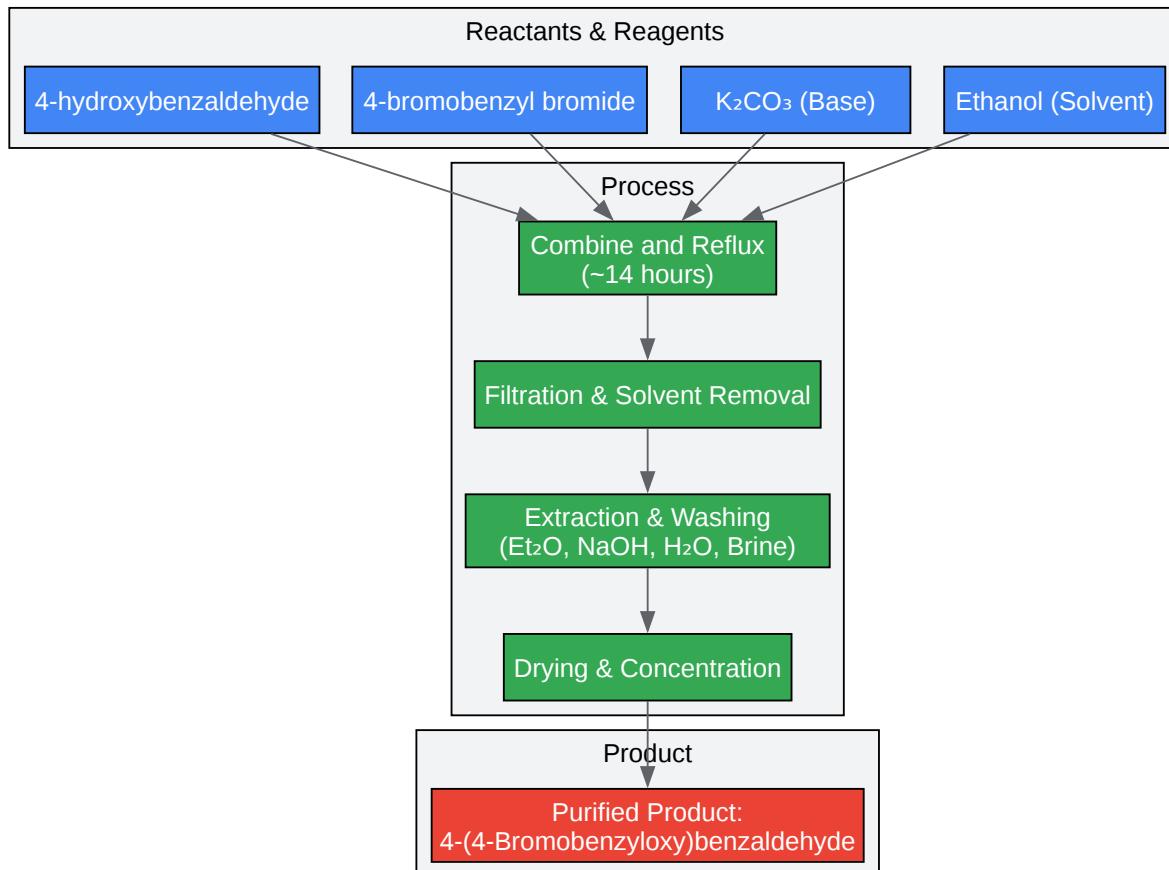
- 4-hydroxybenzaldehyde
- 4-bromobenzyl bromide
- Anhydrous potassium carbonate ( $K_2CO_3$ )
- Ethanol (EtOH)
- Ethyl acetate (EtOAc)
- Diethyl ether (Et<sub>2</sub>O)
- 5% Sodium hydroxide (NaOH) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate ( $MgSO_4$ )

### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine 4-hydroxybenzaldehyde (1.0 eq), 4-bromobenzyl bromide (1.05 eq), and anhydrous potassium carbonate (3.5 eq) in ethanol.
- Reflux: Heat the mixture to reflux under a nitrogen atmosphere for approximately 14 hours. The reaction can be monitored by Thin Layer Chromatography (TLC).

- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter to remove the potassium carbonate. Wash the residue thoroughly with ethyl acetate.
- **Solvent Removal:** Combine the filtrate and washes, and remove the solvent under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the resulting crude residue in diethyl ether. Wash the ether solution sequentially with a 5% sodium hydroxide solution, distilled water, and finally with a saturated brine solution.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- **Purification:** Recrystallize the crude product from ethanol to yield pure **4-(4-Bromobenzyl)benzaldehyde** as colorless crystals.

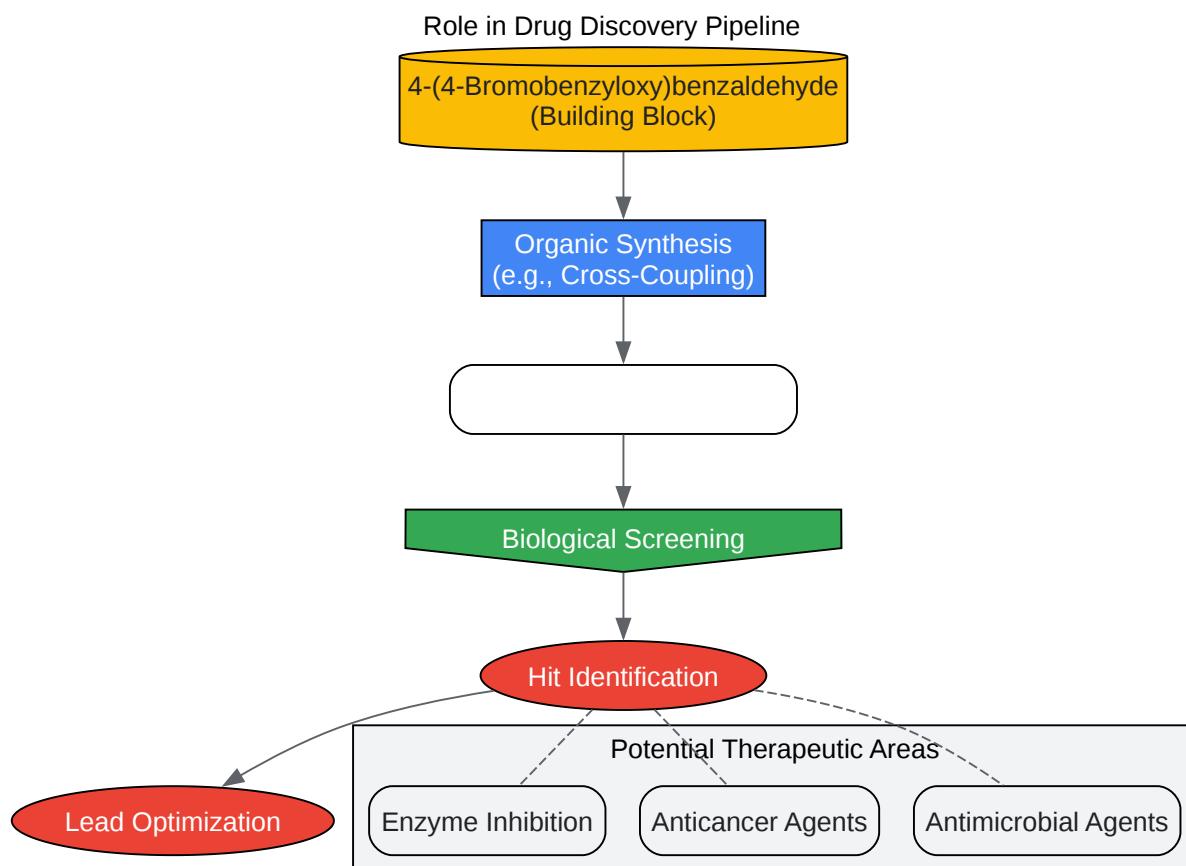
## Synthesis Workflow for 4-(4-Bromobenzyl)benzaldehyde

[Click to download full resolution via product page](#)Synthesis of **4-(4-Bromobenzyl)benzaldehyde**.

## Applications in Drug Discovery and Research

This compound is a valuable building block due to its dual reactivity. Its utility spans several areas of chemical and pharmaceutical research.

- Synthetic Intermediate: The bromine atom makes it an excellent substrate for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction, enabling the construction of complex biaryl structures.[1]
- Enzyme Inhibition: Research indicates that the compound and its derivatives have potential as enzyme inhibitors, a critical area in drug development for various diseases.[1]
- Antimicrobial and Anticancer Activity: Studies have highlighted the potential of **4-(4-Bromobenzyl)benzaldehyde** derivatives as antimicrobial agents.[1] Furthermore, related structures have been investigated for their anticancer properties, with one study noting effects on MCF-7 breast cancer cells.[1] The core structure is related to intermediates used in the synthesis of non-nucleoside reverse transcriptase inhibitors (NNRTIs) for HIV treatment.[10]



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The compound's role in a drug discovery pipeline.

## Safety and Handling

As with all laboratory chemicals, **4-(4-Bromobenzyloxy)benzaldehyde** should be handled with appropriate care in a well-ventilated fume hood.

- GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled).[\[5\]](#)

- Signal Word: Warning.[\[5\]](#)
- Precautionary Statements: P261, P264, P270, P271, P280.[\[5\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat.

This product is intended for research and development purposes only.[\[1\]](#)

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## References

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